

Indeloxazine Hydrochloride stability and storage conditions

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Compound of Interest

Compound Name: Indeloxazine Hydrochloride

Cat. No.: B1671869

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Technical Support Center: Indeloxazine Hydrochloride

This technical support center provides researchers, scientists, and drug development professionals with essential information on the stability, storage, and handling of **Indeloxazine Hydrochloride**.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **Indeloxazine Hydrochloride**?

A1: Proper storage of **Indeloxazine Hydrochloride** is crucial to maintain its integrity and activity. The recommended conditions vary for the solid form and solutions.

- Solid Form: Store the solid powder in a freezer at -20°C for long-term stability (up to 3 years) [1][2]. Some suppliers also suggest storage in a dry, sealed container at room temperature [3][4][5].
- In Solvent: Once dissolved, it is best to store stock solutions at -80°C, where they can be stable for up to one year [2]. It is not recommended to store stock solutions at room temperature for extended periods [2].

Q2: What is the solubility of **Indeloxazine Hydrochloride**?

A2: **Indeloxazine Hydrochloride** is soluble in DMSO[1]. It is not soluble in water[1].

Q3: How should I prepare working solutions of **Indeloxazine Hydrochloride** for my experiments?

A3: To prepare aqueous working solutions from a DMSO stock, it is recommended to perform serial dilutions. Direct dilution of a concentrated DMSO stock into an aqueous buffer may cause precipitation. To avoid this, pre-warm both the stock solution and the culture medium or buffer to 37°C before dilution[2].

Q4: Does **Indeloxazine Hydrochloride** need to be protected from light?

A4: While specific photostability data is not readily available in the provided search results, it is a general good laboratory practice to protect chemical compounds from light, especially during long-term storage, to prevent potential photodegradation[6]. If the compound is supplied in an amber vial, it indicates the need for light protection[2].

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Precipitation upon dilution in aqueous media	Low solubility of the compound in aqueous solutions.	Prepare a high-concentration stock solution in DMSO. For the final working solution, perform a stepwise dilution. Pre-warming the stock solution and the aqueous medium to 37°C can also help prevent precipitation[2]. If precipitation still occurs, gentle sonication at a lower frequency may be used to redissolve the compound[2].
Inconsistent experimental results	Degradation of the compound due to improper storage or handling.	Ensure the solid compound is stored at -20°C and stock solutions are stored at -80°C[1][2]. Avoid repeated freeze-thaw cycles of stock solutions. Prepare fresh working solutions for each experiment.
Difficulty dissolving the solid powder	Inappropriate solvent selection.	Use DMSO to dissolve Indeloxazine Hydrochloride[1]. The compound has poor solubility in water[1].

Stability and Storage Conditions Summary

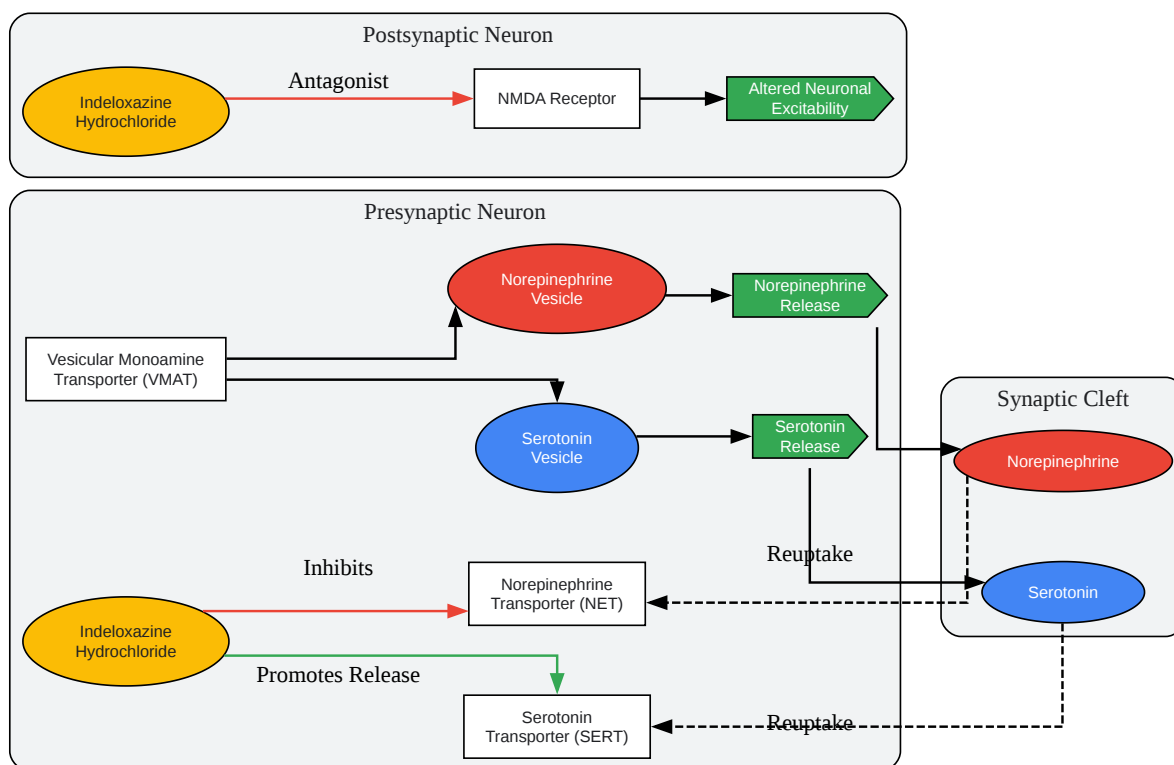
Form	Storage Temperature	Expected Stability	Solvent
Solid Powder	-20°C	Up to 3 years[2]	N/A
Solid Powder	Room Temperature (sealed, dry)	Not specified	N/A
In Solvent	-80°C	Up to 1 year[2]	DMSO

Experimental Protocols

Protocol for Preparation of a 10 mM Stock Solution in DMSO

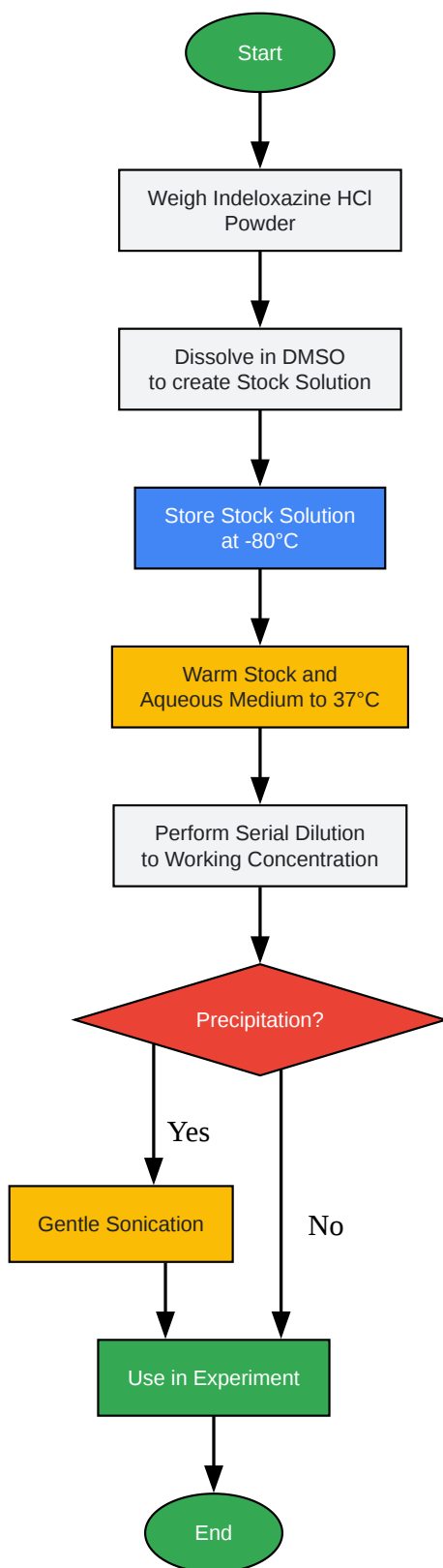
- Weighing: Accurately weigh the required amount of **Indeloxazine Hydrochloride** powder (Molecular Weight: 267.75 g/mol) in a sterile microcentrifuge tube.
- Dissolving: Add the appropriate volume of high-purity DMSO to achieve a final concentration of 10 mM.
- Vortexing: Vortex the solution until the powder is completely dissolved. Gentle warming to 37°C may aid dissolution.
- Aliquoting: Aliquot the stock solution into smaller volumes in sterile, light-protecting microcentrifuge tubes to avoid repeated freeze-thaw cycles.
- Storage: Store the aliquots at -80°C^[2].

Visualizations



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Caption: Mechanism of action of **Indeloxazine Hydrochloride**.



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Caption: Workflow for preparing **Indeloxazine Hydrochloride** solutions.

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